

# High-Throughput Screening Assays for Abimtrelvir: Application Notes and Protocols

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## Compound of Interest

Compound Name: **Abimtrelvir**  
Cat. No.: **B10827822**

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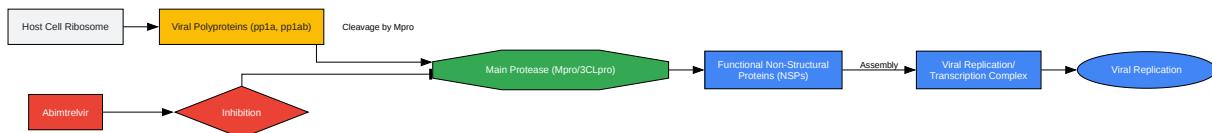
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Abimtrelvir** is a potent antiviral agent targeting the SARS-CoV-2 main protease (Mpro), also known as 3C-like protease (3CLpro). This enzyme is essential for the replication of the virus, making it a prime target for therapeutic intervention. High-throughput screening (HTS) assays are crucial for the rapid identification and characterization of Mpro inhibitors like **Abimtrelvir**. These application notes provide detailed protocols for both biochemical and cell-based HTS assays to evaluate the efficacy of **Abimtrelvir** and other potential Mpro inhibitors.

## Mechanism of Action of Abimtrelvir

**Abimtrelvir** is a peptidomimetic inhibitor that binds to the active site of the SARS-CoV-2 Mpro. The virus initially produces large polyproteins that must be cleaved into individual functional non-structural proteins (NSPs) to form the viral replication and transcription complex. Mpro is responsible for the majority of these cleavage events. By inhibiting Mpro, **Abimtrelvir** prevents the processing of these polyproteins, thereby halting viral replication.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

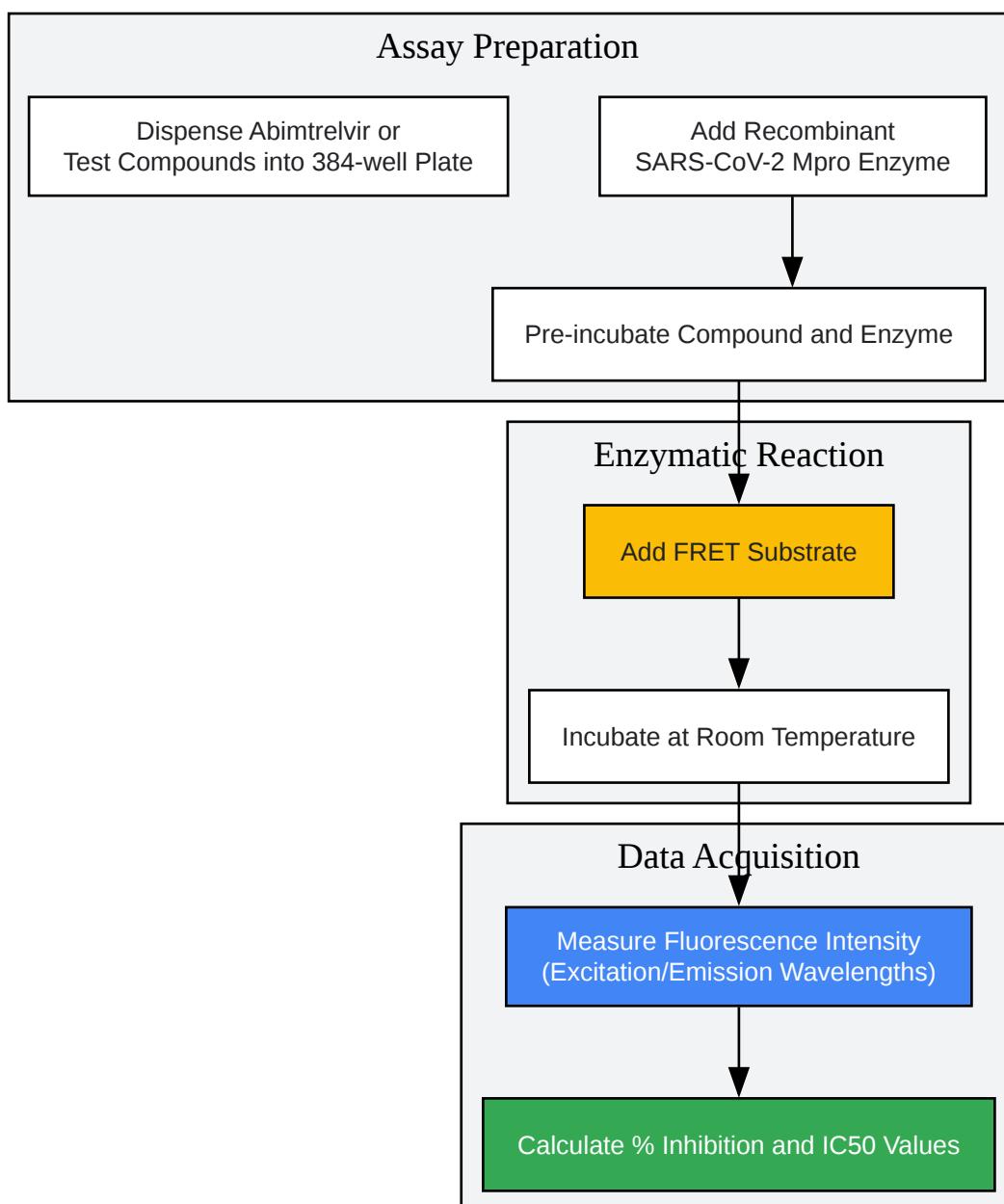
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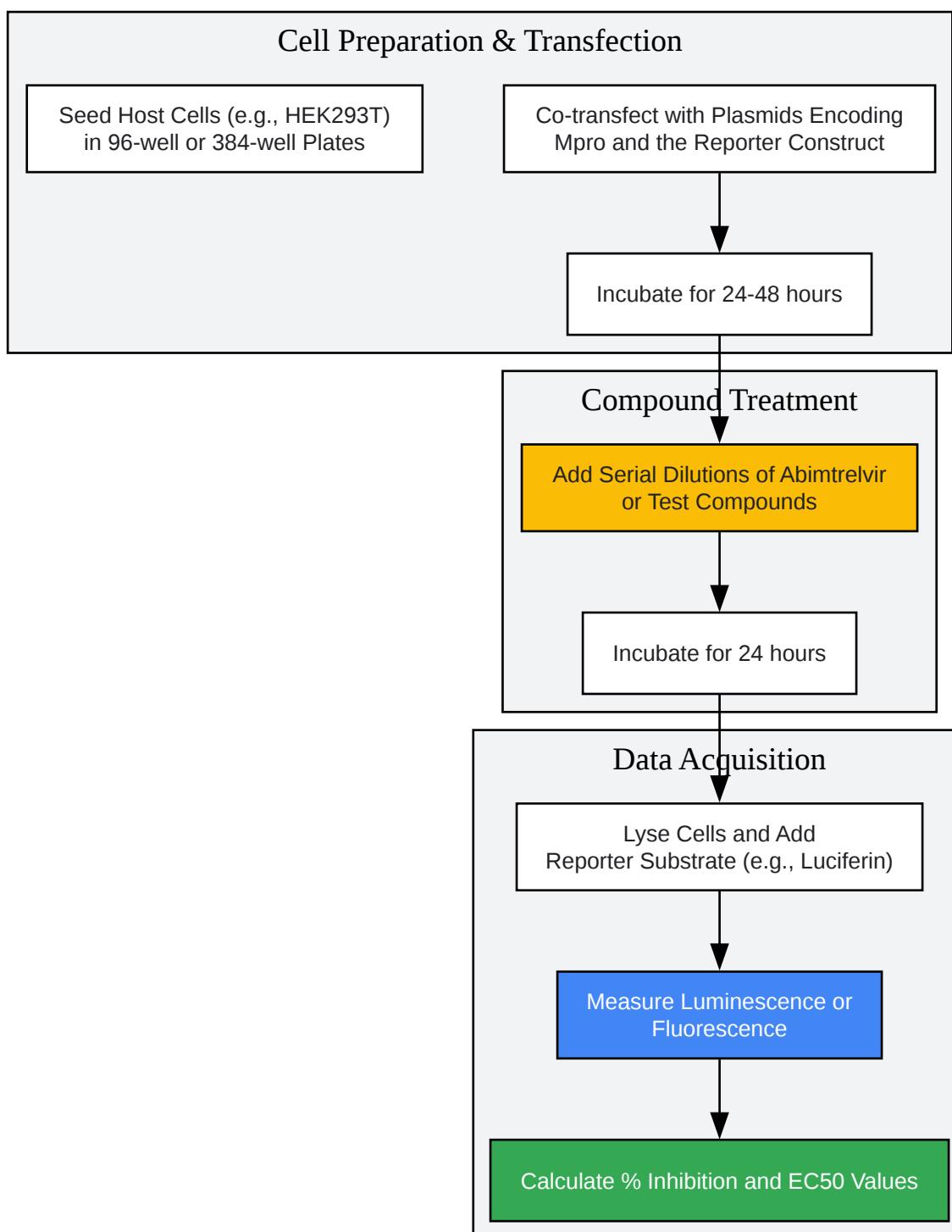
Caption: Mechanism of action of **Abimtrevir** in inhibiting SARS-CoV-2 replication.

## Biochemical Assay: Fluorescence Resonance Energy Transfer (FRET) for Mpro Activity

This assay quantitatively measures the enzymatic activity of recombinant Mpro in a high-throughput format. It relies on a fluorogenic substrate containing a cleavage site for Mpro, flanked by a fluorophore and a quencher. In the intact substrate, the fluorescence is quenched. Upon cleavage by Mpro, the fluorophore and quencher are separated, resulting in a measurable increase in fluorescence.

## Experimental Workflow



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- To cite this document: BenchChem. [High-Throughput Screening Assays for Abimtrelvir: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10827822#high-throughput-screening-assays-for-abimtrelvir>]

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